

A Comprehensive Technical Guide to Lead Oxalate

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Compound of Interest

Compound Name: *Lead oxalate*

Cat. No.: *B3029881*

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This technical guide provides an in-depth overview of **lead oxalate**, a key inorganic compound. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed chemical information, including its fundamental properties and synthesis protocols.

Core Properties of Lead Oxalate

Lead(II) oxalate is an organic salt with the chemical formula PbC_2O_4 . It presents as a heavy, white solid under standard conditions.^[1]

The fundamental physicochemical properties of **lead oxalate** are summarized in the table below for quick reference.

Property	Value
CAS Number	814-93-7[1][2][3]
Molecular Formula	C ₂ O ₄ Pb[3][4][5]
Molecular Weight	295.22 g/mol [5][6][7]
Appearance	White Powder[1]
Density	5.28 g/cm ³ [1]
Melting Point	327.4 °C (621.3 °F; 600.5 K)[1]
Water Solubility	0.0091 g/100 ml (25 °C)[1]

Synthesis of Lead Oxalate: Experimental Protocol

The most common method for preparing lead(II) oxalate is through a metathesis reaction involving aqueous solutions of a soluble lead(II) salt, such as lead(II) nitrate, and an alkali metal oxalate, like sodium oxalate.[1]

Objective: To synthesize lead(II) oxalate via precipitation reaction.

Materials:

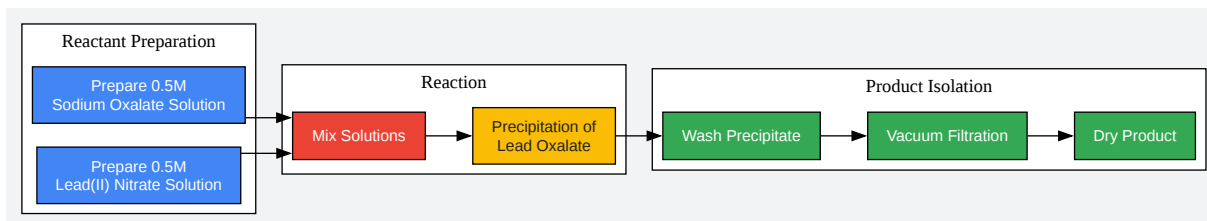
- Lead(II) nitrate (Pb(NO₃)₂)
- Sodium oxalate (Na₂C₂O₄)
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Buchner funnel and filter paper
- Drying oven

Methodology:

- Solution Preparation:
 - Prepare a 0.5 M solution of lead(II) nitrate by dissolving the appropriate mass in deionized water.
 - Prepare a 0.5 M solution of sodium oxalate by dissolving the appropriate mass in deionized water.
- Precipitation:
 - Slowly add the sodium oxalate solution to the lead(II) nitrate solution while continuously stirring.
 - A white precipitate of lead(II) oxalate will form immediately.
- Isolation and Purification:
 - Allow the precipitate to settle.
 - Decant the supernatant liquid.
 - Wash the precipitate with deionized water multiple times to remove any unreacted reagents.
 - Collect the solid product by vacuum filtration using a Buchner funnel.
- Drying:
 - Dry the collected lead(II) oxalate in a drying oven at a temperature below its decomposition point.

Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **lead oxalate** and its chemical structure, adhering to the specified visualization requirements.



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Caption: Experimental workflow for the synthesis of **lead oxalate**.

Caption: Chemical structure of lead(II) oxalate.

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References

- 1. Lead(II) oxalate - Wikipedia [en.wikipedia.org]
- 2. Lead oxalate 814-93-7 India [ottokemi.com]
- 3. Lead oxalate | C2O4Pb | CID 61218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Lead oxalate [webbook.nist.gov]
- 5. LEAD OXALATE | 814-93-7 [chemicalbook.com]
- 6. Lead oxalate 814-93-7 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
- 7. chemwhat.com [chemwhat.com]
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